

Personal protective equipment for handling 18:0-18:0 PC-d35

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 18:0-18:0 PC-d35

Cat. No.: B11936095

[Get Quote](#)

Essential Safety and Handling Guide for 18:0-18:0 PC-d35

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **18:0-18:0 PC-d35** (1,2-distearoyl-d35-sn-glycero-3-phosphocholine). Adherence to these protocols is essential for ensuring personal safety and maintaining a secure laboratory environment. While **18:0-18:0 PC-d35** is not classified as a hazardous substance, proper handling is necessary to minimize exposure and prevent contamination.^{[1][2][3]}

Personal Protective Equipment (PPE)

When handling **18:0-18:0 PC-d35**, especially in its powdered form, the following personal protective equipment is recommended to prevent inhalation, skin, and eye contact.^{[2][4][5]}

Protective Equipment	Specification and Use
Respiratory Protection	A dust mask, such as a type N95 (US) or type P1 (EN 143), should be worn to avoid inhalation of the powder. [4] [6]
Eye Protection	Safety glasses with side shields or tightly fitting safety goggles are required to protect against dust particles. [2] [5]
Hand Protection	Chemical-resistant gloves, such as nitrile gloves, must be worn to prevent skin contact. Gloves should be inspected before use and disposed of properly after handling. [1]
Body Protection	A standard laboratory coat should be worn to protect personal clothing from contamination. [7]

Operational and Disposal Plans

Follow these step-by-step procedures for the safe handling and disposal of **18:0-18:0 PC-d35**.

Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store the container in a cool, dry, and well-ventilated place.[\[1\]](#) The recommended storage temperature is -20°C.[\[1\]](#)
- Keep the container tightly sealed to prevent moisture absorption, which can lead to hydrolysis or oxidation.

Handling and Use:

- All handling of the powdered form should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize dust formation and inhalation.[\[1\]](#)[\[5\]](#)
- Before opening the container, allow it to reach room temperature to prevent condensation of moisture onto the product.

- Weigh the necessary amount of the compound using a clean, dedicated spatula and weighing paper.
- Avoid creating dust. If dust is generated, ensure it is contained within the fume hood.
- After use, securely reseal the container and return it to the recommended storage conditions.
- Clean the work area and any equipment used with an appropriate solvent.

Accidental Release Measures:

- In the event of a spill, ensure the area is well-ventilated.
- Wear the appropriate PPE as detailed in the table above.
- Carefully sweep or shovel the spilled material into a suitable, closed container for disposal.
[1][6] Avoid generating dust during this process.
- Do not let the product enter drains.[1][6]

First Aid Procedures:

- If inhaled: Move the person to fresh air. If breathing is difficult, seek medical attention.[1][6]
- In case of skin contact: Wash the affected area with soap and plenty of water.[1][6]
- In case of eye contact: Flush the eyes with water as a precaution.[1][6] If irritation persists, seek medical attention.
- If swallowed: Rinse the mouth with water. Do not induce vomiting.[1][6]

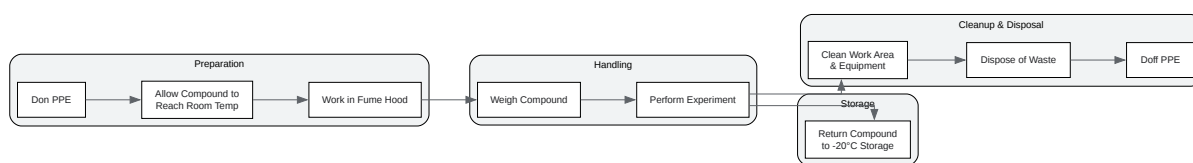
Disposal:

- Dispose of unused product and contaminated materials in accordance with local, state, and federal regulations.
- The product may be dissolved in a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.

- Contaminated packaging should be disposed of as unused product.[1]

Experimental Workflow

The following diagram illustrates the standard workflow for handling **18:0-18:0 PC-d35** in a laboratory setting, from initial preparation to final disposal.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. file1.lookchem.com [file1.lookchem.com]
- 2. datasheets.scbt.com [datasheets.scbt.com]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. 1,2-ジステアロイル-sn-グリセロ-3-ホスホコリン ≥99% | Sigma-Aldrich [sigmaaldrich.com]
- 5. echemi.com [echemi.com]
- 6. chemicalbook.com [chemicalbook.com]
- 7. benchchem.com [benchchem.com]

- To cite this document: BenchChem. [Personal protective equipment for handling 18:0-18:0 PC-d35]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11936095#personal-protective-equipment-for-handling-18-0-18-0-pc-d35]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com